

Penicillin V β -Sulfoxide-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Penicillin V β -Sulfoxide-d3

Cat. No.: B15555363

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For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of Penicillin V β -Sulfoxide-d3, including its suppliers, pricing information, and its application as an internal standard in analytical methodologies. This document also details relevant biological and degradation pathways.

Introduction

Penicillin V β -Sulfoxide-d3 is a deuterated analog of a metabolite of Penicillin V, a widely used antibiotic. Its primary application in a research setting is as an internal standard for mass spectrometry-based quantitative analysis of Penicillin V and its metabolites in various biological matrices. The incorporation of deuterium atoms provides a distinct mass shift, allowing for precise differentiation from the endogenous, non-labeled analyte while maintaining nearly identical chemical and physical properties.

Suppliers and Pricing

The availability of Penicillin V β -Sulfoxide-d3 is limited to specialized chemical suppliers. Pricing is generally provided upon request and can vary based on the quantity and purity required.

Supplier	Product Number	Available Quantities	Pricing
LGC Standards	TRC-P223507	1 mg, 5 mg, 25 mg	Price on request[1]
Santa Cruz Biotechnology	sc-212828	Contact for details	Price on request
Sigma-Aldrich	AABH9BD8FA4B	Contact for details	Price on request[2]
ChemicalBook	CB12694354	Multiple suppliers listed	Price on request

Experimental Protocols

While a specific, universally adopted experimental protocol for Penicillin V β -Sulfoxide-d3 is not readily available, its use as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) follows a well-established methodology. The following is a representative protocol for the quantification of Penicillin V in a biological matrix, such as plasma or tissue homogenate. This protocol is based on established methods for the analysis of penicillin G and the general principles of using deuterated internal standards.[3][4]

Objective

To quantify the concentration of Penicillin V in a biological sample using LC-MS/MS with Penicillin V β -Sulfoxide-d3 as an internal standard.

Materials

- Penicillin V analytical standard
- Penicillin V β -Sulfoxide-d3 (internal standard)
- Acetonitrile (ACN), LC-MS grade
- Formic acid, LC-MS grade
- Water, LC-MS grade

- Biological matrix (e.g., plasma)
- Solid Phase Extraction (SPE) cartridges (e.g., Oasis HLB)[4]
- Centrifuge
- LC-MS/MS system

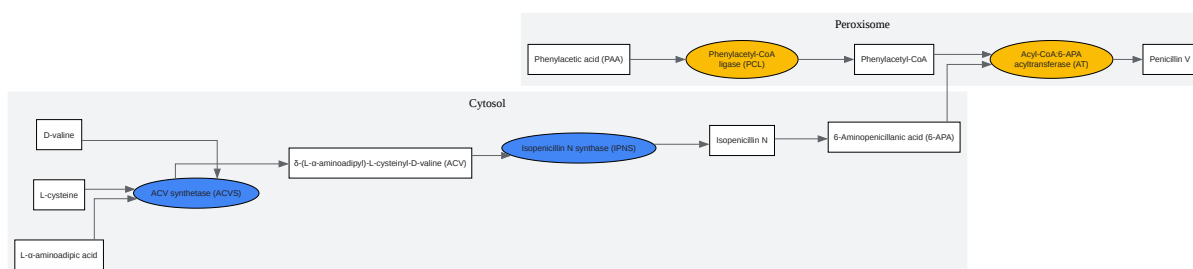
Procedure

- Preparation of Standard Solutions:
 - Prepare a stock solution of Penicillin V and Penicillin V β -Sulfoxide-d3 in a suitable solvent (e.g., methanol or DMSO).
 - Create a series of calibration standards by spiking known concentrations of Penicillin V into the biological matrix.
 - Prepare a working solution of the internal standard (Penicillin V β -Sulfoxide-d3).
- Sample Preparation:
 - Thaw biological samples on ice.
 - To a 100 μ L aliquot of each sample (calibration standards, quality controls, and unknown samples), add a fixed amount of the internal standard working solution.
 - Perform protein precipitation by adding 3 volumes of ice-cold acetonitrile. Vortex and centrifuge to pellet the precipitated proteins.
 - Alternatively, for cleaner samples, perform solid-phase extraction (SPE). Condition the SPE cartridge, load the sample, wash away interferences, and elute the analyte and internal standard.[4]
 - Evaporate the supernatant or eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the dried extract in the mobile phase for LC-MS/MS analysis.
- LC-MS/MS Analysis:

- Liquid Chromatography:
 - Column: A suitable C18 reversed-phase column.
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A suitable gradient to separate Penicillin V from matrix components.
 - Injection Volume: 5-10 μL .
- Mass Spectrometry:
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Detection: Multiple Reaction Monitoring (MRM).
 - Monitor the precursor-to-product ion transitions for both Penicillin V and Penicillin V β -Sulfoxide-d₃. The specific transitions should be optimized by infusing the pure compounds.
- Data Analysis:
 - Construct a calibration curve by plotting the ratio of the peak area of Penicillin V to the peak area of Penicillin V β -Sulfoxide-d₃ against the concentration of the calibration standards.
 - Determine the concentration of Penicillin V in the unknown samples by interpolating their peak area ratios from the calibration curve.

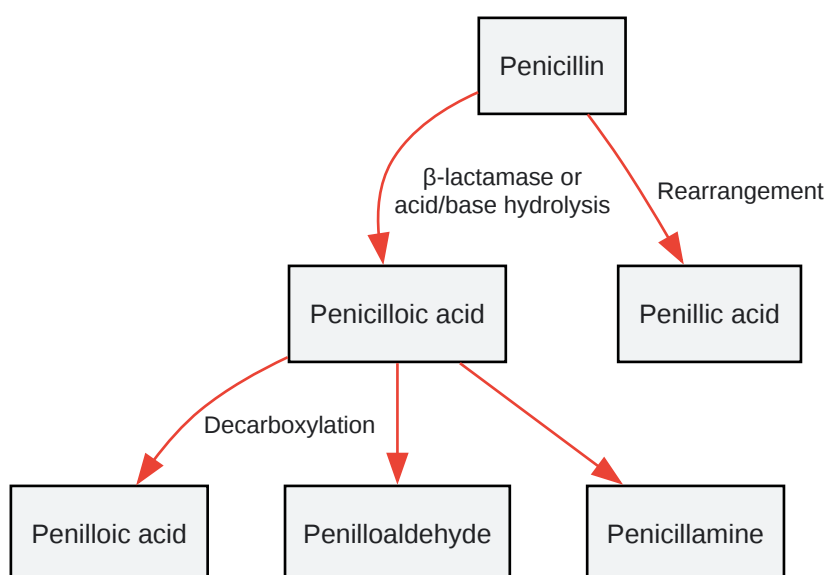
Signaling and Degradation Pathways

The following diagrams illustrate the biosynthetic pathway of Penicillin V and a proposed degradation pathway.



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Biosynthesis of Penicillin V.



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References

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